

controlling the hydration level of calcium chloride phase change materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloride;hydrate

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Technical Support Center: Calcium Chloride Phase Change Materials

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with calcium chloride (CaCl_2) phase change materials (PCMs). The focus is on controlling the hydration level to ensure stable and reliable performance in experimental applications.

Troubleshooting Guide

This guide addresses common issues encountered during the preparation and use of calcium chloride-based PCMs.

Issue 1: Significant Supercooling Observed During Solidification

- **Question:** My calcium chloride hexahydrate ($\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$) sample remains in a liquid state well below its theoretical melting point of 25-28°C. How can I resolve this supercooling issue?
- **Answer:** Supercooling is a common phenomenon in salt hydrate PCMs where the material remains liquid below its freezing point. This can be addressed by introducing nucleating agents that provide sites for crystal growth to begin.

- Solution 1: Add Strontium Chloride Hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$). The addition of $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$, which has a similar crystal structure to $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$, is an effective method to reduce supercooling.[1][2][3][4] Research has shown that adding as little as 2 wt.% of $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ can reduce supercooling from as high as 12°C to 0°C . [2][3][4]
- Solution 2: Introduce Other Nucleating Agents. Other compounds like borax ($\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$), barium hydroxide ($\text{Ba}(\text{OH})_2$), and nano- SiO_2 have also been shown to be effective nucleators.[1][5][6] For instance, borax can reduce the supercooling degree to nearly 0°C . [5]
- Solution 3: Modify the Hydration State. A mixture of calcium chloride dihydrate ($\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$) and anhydrous CaCl_2 can be used to prepare a PCM system with reduced supercooling.[1][6] Increasing the proportion of $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$ has been found to decrease the degree of supercooling.[6][7]

Issue 2: Phase Segregation and Formation of Lower Hydrates

- Question: After several melt-freeze cycles, I'm observing a decline in the latent heat capacity of my $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$ PCM. I suspect phase segregation is occurring. What can I do to prevent this?
- Answer: Incongruent melting is a significant challenge with $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$, where it melts to a saturated solution and a solid, less hydrated form (like $\text{CaCl}_2 \cdot 4\text{H}_2\text{O}$). [1][2][3][4] This phase separation affects the material's long-term stability and energy storage capacity.
 - Solution 1: Use Stabilizing Salts. The addition of salts like potassium chloride (KCl) or sodium chloride (NaCl) can help suppress the formation of lower hydrates and promote congruent melting.[1][2][3][4] Adding 5 wt.% of NaCl or KCl has been shown to effectively prevent phase separation over multiple cycles.[2][3][4]
 - Solution 2: Combine Stabilizers and Nucleating Agents. For optimal performance, a combination of a stabilizer (like KCl or NaCl) and a nucleating agent (like $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$) is often recommended. This dual-additive approach addresses both supercooling and phase segregation simultaneously.[2][3][4]

Issue 3: Difficulty in Tuning the Phase Change Temperature

- Question: I need to adjust the melting point of my calcium chloride PCM for a specific application. How can I control the hydration level to achieve a different phase transition temperature?
- Answer: The melting point of calcium chloride hydrates is dependent on their hydration number. By controlling the amount of water in the system, you can tune the phase transition temperature.
 - Solution: Controlled Dehydration/Hydration. You can convert $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$ (melting point $\sim 29^\circ\text{C}$) to $\text{CaCl}_2 \cdot 4\text{H}_2\text{O}$ (melting point $\sim 39^\circ\text{C}$) by removing moisture.[8] This can be achieved by flowing dry air over the molten PCM at an elevated temperature (e.g., $45\text{--}50^\circ\text{C}$).[8] The process is reversible; liquid water can be added to convert $\text{CaCl}_2 \cdot 4\text{H}_2\text{O}$ back to $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$. [8]

Frequently Asked Questions (FAQs)

Q1: What are the key thermophysical properties of different calcium chloride hydrates?

A1: The primary hydrates of calcium chloride used as PCMs are the hexahydrate ($\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$) and the tetrahydrate ($\text{CaCl}_2 \cdot 4\text{H}_2\text{O}$). Their properties are summarized below:

Property	$\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$	$\text{CaCl}_2 \cdot 4\text{H}_2\text{O}$
Density	1.71 g/cm ³	1.83 g/cm ³
Melting Point	29 °C	39 °C
Latent Heat	170-192 kJ/kg	158 kJ/kg
Specific Heat	1.42 kJ/kg·K	1.34 kJ/kg·K

(Data sourced from[8])

Q2: What is the effect of adding different additives on the performance of $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$?

A2: Additives play a crucial role in overcoming the inherent issues of supercooling and phase segregation in $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$. The following table summarizes the effects of common additives:

Additive	Concentration (wt.%)	Primary Effect	Secondary Effect
SrCl ₂ ·6H ₂ O	2%	Reduces supercooling to ~0°C	
NaCl	5%	Suppresses phase separation	
KCl	5%	Suppresses phase separation	
SrCl ₂ ·6H ₂ O + NaCl	2% + 5%	Reduces supercooling and suppresses phase separation	Maintains high latent heat (169-178 J/g)
SrCl ₂ ·6H ₂ O + KCl	2% + 5%	Reduces supercooling and suppresses phase separation	Maintains high latent heat (169-178 J/g)

(Data compiled from[\[2\]](#)[\[3\]](#)[\[4\]](#))

Q3: How do I prepare a stable CaCl₂·6H₂O-based PCM in the lab?

A3: A common method involves starting with a lower hydrate of calcium chloride and adding a precise amount of water, along with the necessary additives. A detailed experimental protocol is provided in the section below.

Experimental Protocols

Protocol 1: Preparation of a Stabilized Calcium Chloride Hexahydrate PCM

This protocol describes the preparation of a CaCl₂·6H₂O PCM with additives to suppress supercooling and phase segregation.

Materials:

- Calcium chloride dihydrate (CaCl₂·2H₂O)

- Distilled water
- Strontium chloride hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$)
- Potassium chloride (KCl) or Sodium chloride (NaCl)
- Glass vials
- Hot plate with magnetic stirring capability
- Analytical balance

Procedure:

- **Stoichiometric Calculation:** To prepare $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$ from $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$, use the molar masses to determine the correct ratio of the dihydrate and water. For a 20g batch of $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$, you would mix 13.42g of $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$ with 6.58g of distilled water.[\[3\]](#)
- **Mixing:** Weigh the calculated amounts of $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$ and distilled water and place them in a glass vial with a magnetic stir bar.
- **Heating and Dissolving:** Place the vial on a hot plate and heat to approximately 60°C while stirring continuously until the mixture is completely melted and homogenous.[\[3\]](#)
- **Adding Stabilizers and Nucleating Agents:**
 - Weigh the desired amount of stabilizer (e.g., 5 wt.% KCl or NaCl) and nucleating agent (e.g., 2 wt.% $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$).
 - Add the additives to the molten $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$ solution.
 - Continue stirring at a slightly elevated temperature (around 40°C) until all additives are fully dissolved and the solution is clear.[\[3\]](#)
- **Cooling and Solidification:** Turn off the heat and allow the mixture to cool to room temperature to solidify.

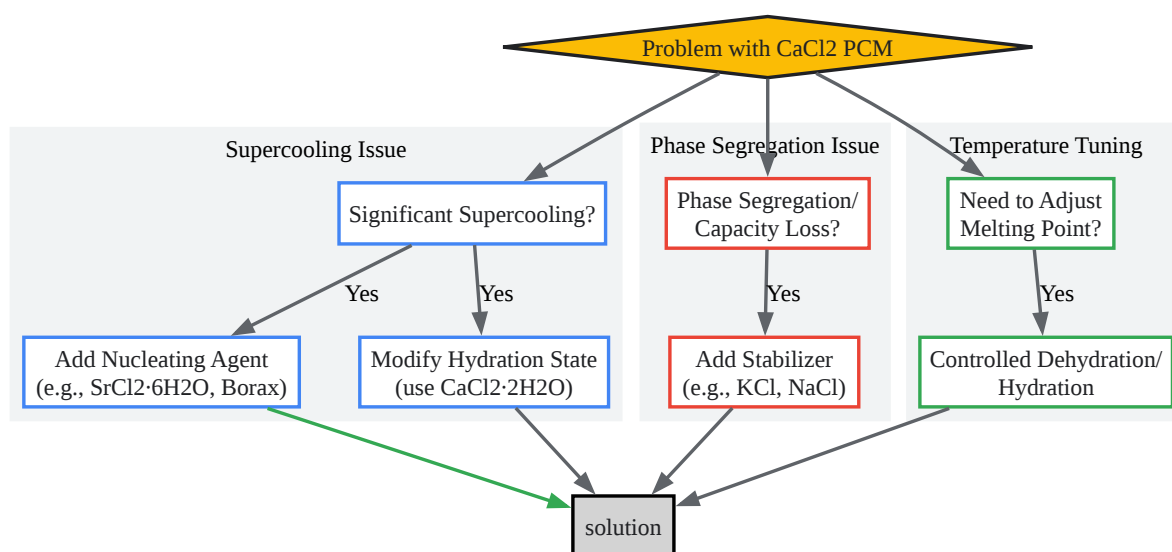
- Characterization: The prepared PCM can then be characterized using techniques like Differential Scanning Calorimetry (DSC) to determine its melting point, latent heat of fusion, and degree of supercooling.

Visualizations



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Caption: Workflow for preparing and characterizing stable $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$ PCM.



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Caption: Troubleshooting logic for common CaCl_2 PCM issues.

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- To cite this document: BenchChem. [controlling the hydration level of calcium chloride phase change materials]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8506054#controlling-the-hydration-level-of-calcium-chloride-phase-change-materials\]](https://www.benchchem.com/product/b8506054#controlling-the-hydration-level-of-calcium-chloride-phase-change-materials)

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